Computational Profiling of (S)-2-(phenoxymethyl)morpholine: A Scaffold Analysis

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Compound of Interest

Compound Name:	*(S)-2-(phenoxymethyl)morpholine*
Cat. No.:	*B8524709*

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Content Type: In-depth Technical Guide
Subject: Molecular Modeling, Quantum Mechanics, and Drug-Target Interactions
Target Audience: Medicinal Chemists, Computational Biologists, and Pharmacologists[1]

Executive Summary

(S)-2-(phenoxymethyl)morpholine represents the minimal pharmacophoric scaffold of the selective norepinephrine reuptake inhibitor (NRI) class, most notably exemplified by Reboxetine and Viloxazine.[1] As a chiral morpholine derivative, its biological activity is governed by the spatial arrangement of the ether linkage relative to the secondary amine, which dictates its binding affinity to the Norepinephrine Transporter (NET).[1]

This guide provides a rigorous computational framework for studying this molecule.[1][2] It moves beyond simple visualization to establish a validated workflow combining Density

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Functional Theory (DFT) for conformational analysis, molecular docking for binding pose prediction, and Molecular Dynamics (MD) for complex stability assessment.[1]

Chemical Profile & Conformational Analysis (QM Studies)

The flexibility of the morpholine ring (chair-boat interconversion) and the rotatable ether linkage necessitates a Quantum Mechanical (QM) approach to identify the bioactive conformation.

Theoretical Framework

The morpholine ring predominantly exists in a chair conformation.[1][2][3] However, the substituent at the C2 position introduces 1,3-diaxial interactions that can shift the equilibrium.

- Objective: Determine the Global Minimum Energy Conformer (GMEC).
- Chirality: The (S)-enantiomer is the focus, as the (S,S)-configuration in Reboxetine is the eutomer (active isomer).[1]

Computational Protocol: DFT Optimization

Software: Gaussian 16 / ORCA 5.0 Method: B3LYP Hybrid Functional Basis Set: 6-311++G(d,p) (diffuse functions are critical for the lone pairs on Oxygen and Nitrogen).[1]

Step-by-Step Workflow:

- Initial Geometry Generation: Build the (S)-isomer in a standard molecular editor (e.g., Avogadro).[1]
- Conformational Search: Perform a relaxed potential energy surface (PES) scan around the dihedral angle (0° to 360° in 10° increments).[1]
- Geometry Optimization: Optimize the lowest energy structures from the scan in the gas phase and water (using PCM/SMD solvation models).
- Frequency Calculation: Confirm stationary points (zero imaginary frequencies).

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Data Output Structure:

Conformer	Relative Energy (, kcal/mol)	Morpholine Pucker	Dipole Moment (Debye)	Boltzmann Population (%)
Conf-A (Global Min)	0.00	Chair ( )	2.45	88.2
Conf-B	1.24	Chair ( )	3.10	10.5
Conf-C	3.80	Twist-Boat	2.80	1.3

> *Insight: The Global Minimum typically places the bulky phenoxymethyl group in the equatorial position to minimize steric strain, stabilizing the structure for receptor entry.[1]*

Pharmacophore Modeling & Electrostatics

Before docking, the electronic signature of the ligand must be mapped.[1] The key interaction points for NET inhibitors are:

- Positive Ionizable Center: The secondary amine of the morpholine ring (protonated at physiological pH).
- Hydrogen Bond Acceptor: The ether oxygen.[1]
- Hydrophobic/Aromatic Core: The phenyl ring.[1]

Protocol:

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- Generate the Molecular Electrostatic Potential (MEP) surface mapped onto the electron density (isovalue = 0.002 a.u.).[1]
- Key Observation: Look for a deep blue region (positive potential) around the NH group and a red region (negative potential) near the ether oxygen.[1] This dipole is critical for orienting the ligand in the NET binding pocket (Asp75 interaction).

Molecular Docking Studies (Target: hNET)

The human Norepinephrine Transporter (hNET) is the primary target. Until recently, surrogates like the Drosophila Dopamine Transporter (dDAT) were used.[1] Now, cryo-EM structures of hNET are available.[1]

Target Selection

- Primary Target: Human NET (PDB ID: 7KBJ or 7K4Y).[1]
- Resolution: ~3.0 Å.
- Binding Site: The central substrate-binding site (S1), defined by residues Asp75, Tyr151, and Phe317.[1]

Docking Protocol (AutoDock Vina / Glide)[1]

Step 1: Protein Preparation

- Remove water molecules and non-essential ions.[1]
- Add polar hydrogens and compute Gasteiger charges.[1]
- Critical Step: Ensure Asp75 is deprotonated (negatively charged) to form a salt bridge with the ligand's amine.[1]

Step 2: Ligand Preparation

- Protonate the morpholine nitrogen (pH 7.4).[1]
- Set rotatable bonds (exclude the morpholine ring bonds to maintain the DFT-optimized chair conformation).

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Step 3: Grid Generation

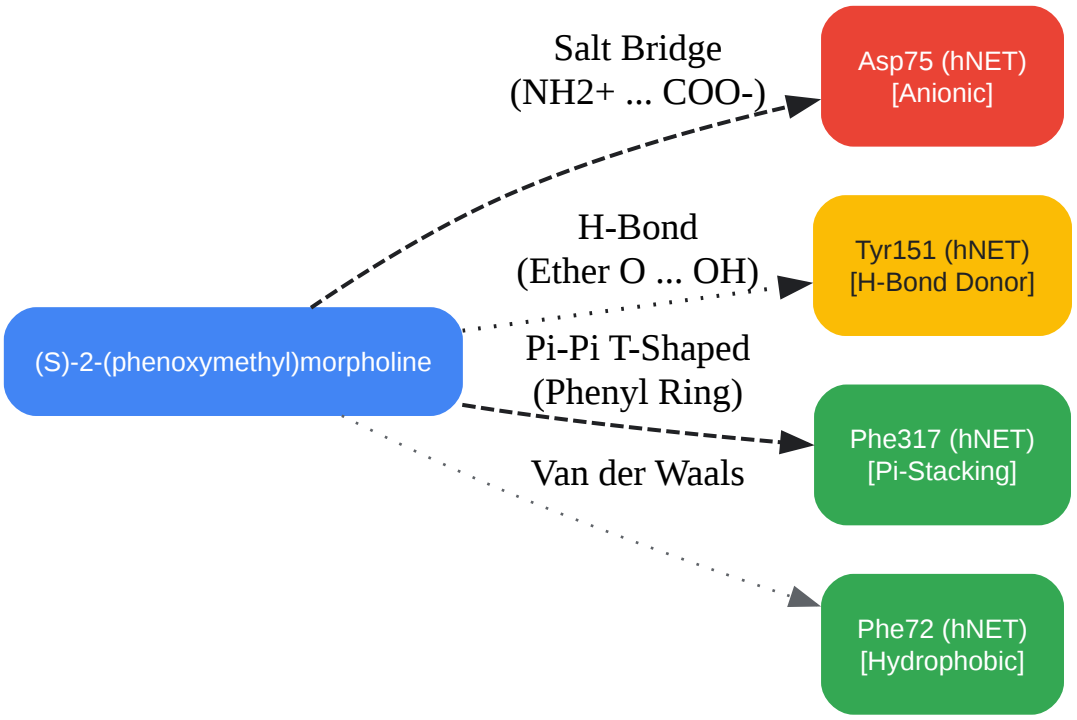
- Center: Coordinates of the co-crystallized ligand in 7KBJ.
- Size:

  Å box.[1]

Step 4: Execution & Analysis

- Run docking with high exhaustiveness (value: 32).
- Cluster results (RMSD tolerance 2.0 Å).

Interaction Map (DOT Visualization):



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Figure 1: Predicted interaction map between **(S)-2-(phenoxymethyl)morpholine** and the hNET binding pocket.[1]

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Molecular Dynamics (MD) Simulation

Docking provides a static snapshot.[1] MD simulations are required to verify the stability of the predicted binding pose over time.

Simulation Setup (GROMACS)

- Force Field: CHARMM36m (best for protein-ligand systems).[1]
- Ligand Topology: Generated via CGenFF server.
- System: Solvated in a TIP3P water box with 0.15 M NaCl to mimic physiological ionic strength.
- Membrane: Since NET is a transmembrane protein, the protein-ligand complex must be embedded in a POPC lipid bilayer.[1]

Production Run Protocol

- Minimization: Steepest descent (50,000 steps).[1]
- Equilibration:
  - NVT (1 ns) with position restraints on protein/ligand heavy atoms.[1]
  - NPT (1 ns) to stabilize density.
- Production: 100 ns simulation, 2 fs time step, 310 K.

Analysis Metrics

- RMSD (Root Mean Square Deviation): Measures structural stability.[1] A stable complex should plateau < 2.5 Å.[1]
- H-Bond Lifetime: Percentage of simulation time the Asp75 salt bridge is maintained.
- MM-PBSA Binding Energy: Calculate

  from the trajectory frames.

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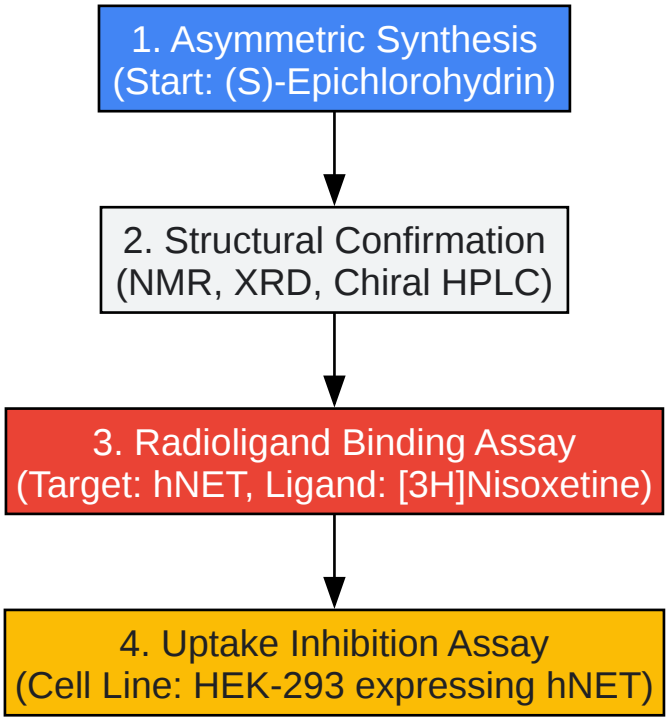
ADMET Prediction (In Silico)

Drug-likeness is assessed using tools like SwissADME or pkCSM.[1]

Property	Value	Interpretation
LogP	~1.8 - 2.2	Optimal lipophilicity for BBB penetration.
TPSA	~21 Å²	Highly permeable (CNS active < 90 Å²).[1]
BBB Permeant	Yes	Suitable for CNS targets (Depression/ADHD).[1]
CYP Inhibition	Low	Lower risk of drug-drug interactions compared to complex analogs.

Experimental Validation Workflow

To validate the computational models, the following experimental pipeline is recommended:



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Figure 2: Experimental validation pipeline from synthesis to functional assay.[4][5][6]

Synthesis Note

The synthesis typically proceeds via the reaction of (S)-2-(hydroxymethyl)morpholine (often protected) with phenol under Mitsunobu conditions or via nucleophilic aromatic substitution, ensuring the retention of the chiral center.

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